

2-(diallylamino)ethanol IUPAC name and structure

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Compound of Interest

Compound Name: Ethanol, 2-(diallylamino)-

CAS No.: 17719-79-8

Cat. No.: B104756

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An In-depth Technical Guide to 2-(diallylamino)ethanol: Synthesis, Properties, and Applications

Executive Summary

This technical guide provides a comprehensive overview of 2-(diallylamino)ethanol, a tertiary amino alcohol with significant potential in materials science and as a versatile building block in organic synthesis. The presence of two reactive allyl groups and a hydroxyl moiety makes it a valuable precursor for developing functionalized polymers, cross-linked hydrogels, and novel small molecules. This document details the chemical identity, physicochemical properties, a representative synthetic protocol, and potential applications for this compound, with a focus on its relevance to researchers and professionals in drug development and chemical synthesis. Furthermore, it outlines essential safety and handling procedures to ensure its proper use in a laboratory setting.

Chemical Identity and Structure

A thorough understanding of a molecule's identity and structure is foundational to its application. This section delineates the nomenclature, molecular structure, and key physicochemical properties of 2-(diallylamino)ethanol.

IUPAC Nomenclature and Identifiers

The systematic name for this compound according to the International Union of Pure and Applied Chemistry (IUPAC) is 2-[bis(prop-2-enyl)amino]ethanol[1]. It is also commonly known by several synonyms and is assigned unique identifiers for database tracking.

Identifier	Value	Source
IUPAC Name	2-[bis(prop-2-enyl)amino]ethanol	PubChem[1]
Common Synonyms	2-(Diallylamino)ethanol, Diallylethanolamine, N,N-Diallylaminoethanol	PubChem, NIST[1][2]
CAS Number	17719-79-8	Synblock, PubChem[1][3]
Molecular Formula	C ₈ H ₁₅ NO	Synblock, PubChem[1][3]
InChI	InChI=1S/C8H15NO/c1-3-5-9(6-4-2)7-8-10/h3-4,10H,1-2,5-8H2	PubChem[1]
SMILES	C=CCN(CCO)CC=C	PubChem[1]

Molecular Structure

2-(diallylamino)ethanol consists of a central nitrogen atom bonded to two allyl groups (prop-2-enyl) and one ethanol group. The structure combines the nucleophilicity and basicity of a tertiary amine with the reactivity of a primary alcohol and the potential for polymerization or cross-linking through the terminal double bonds of the allyl groups.

Caption: 2D structure of 2-[bis(prop-2-enyl)amino]ethanol.

Physicochemical Properties

The physical and chemical properties of 2-(diallylamino)ethanol dictate its behavior in reactions, its solubility, and appropriate handling procedures.

Property	Value	Notes	Source
Molecular Weight	141.21 g/mol	Synblock, PubChem[1][3]	
Appearance	Colorless liquid	Expected for amino alcohols of this size.	General knowledge
Boiling Point	Data not specified	Expected to be higher than related diethylaminoethanol (163 °C) due to higher mass.	Comparison to
Density	Data not specified	Likely slightly less dense than water, similar to related amino alcohols.	Comparison to
Solubility	Soluble in water and common organic solvents	The hydroxyl group confers aqueous solubility, while the allyl groups provide organic character.	Inferred from structure
Storage	Store in a dry, sealed place	Recommended to prevent hydration and oxidation.	Synblock[3]

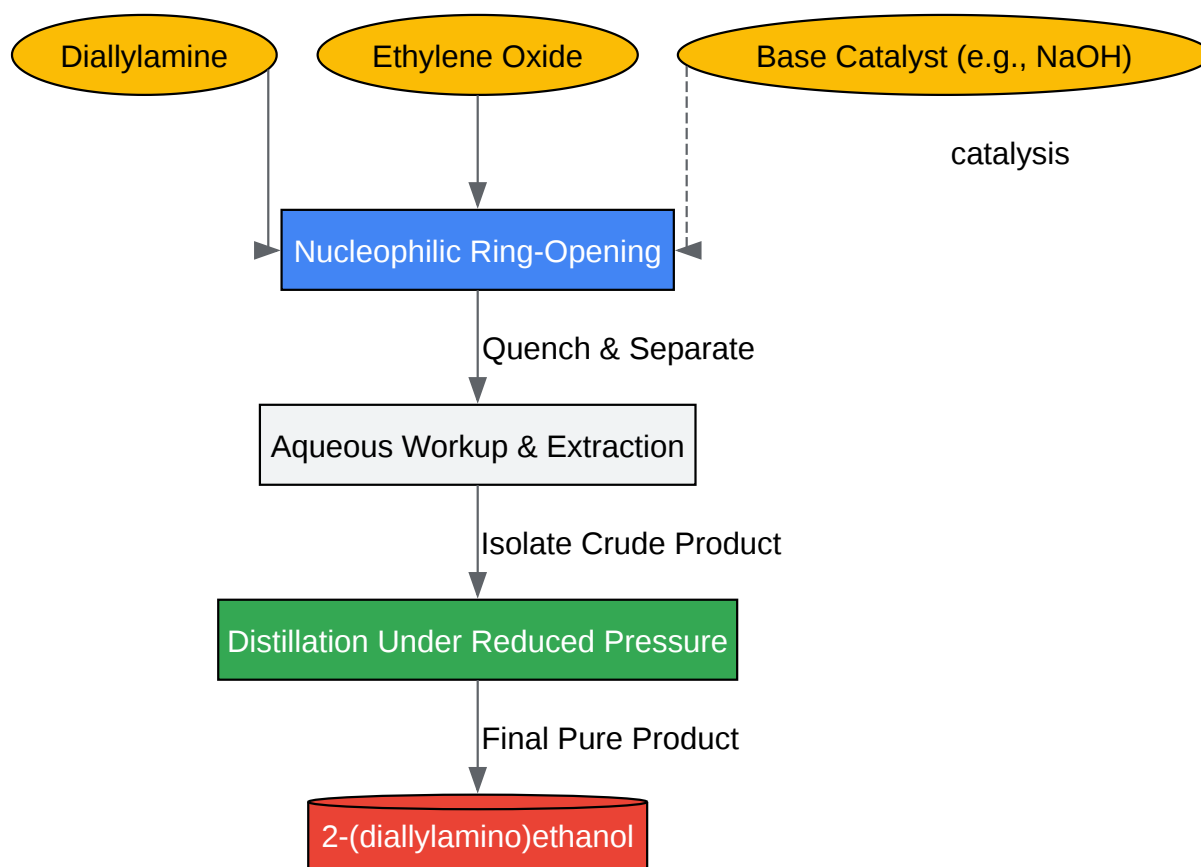
Synthesis and Characterization

While 2-(diallylamino)ethanol is available from commercial suppliers, understanding its synthesis is crucial for custom applications or when scaling up. A common and logical approach involves the N-alkylation of a primary amino alcohol or the reaction of a secondary amine with an epoxide.

Proposed Synthetic Pathway

A highly efficient method for synthesizing tertiary amino alcohols is the reaction of a secondary amine with an epoxide. In this case, diallylamine serves as the nucleophile that attacks the

electrophilic carbon of ethylene oxide in a ring-opening reaction. This reaction is typically base-catalyzed to enhance the nucleophilicity of the amine.



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Caption: Proposed workflow for the synthesis of 2-(diallylamino)ethanol.

Laboratory-Scale Synthesis Protocol

This protocol describes a representative procedure for the synthesis of 2-(diallylamino)ethanol.

Materials:

- Diallylamine (1.0 eq)

- Ethylene oxide (1.1 eq, as a solution in a suitable solvent like THF or dioxane)
- Sodium hydroxide (catalytic amount, e.g., 0.05 eq)
- Methanol or Ethanol (as solvent)
- Diethyl ether or Ethyl acetate (for extraction)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Reaction Setup:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel under an inert atmosphere (N_2 or Ar), add diallylamine and the chosen solvent (e.g., methanol).
 - **Rationale:** An inert atmosphere prevents side reactions with atmospheric oxygen and moisture. Methanol is a suitable polar protic solvent that can solvate the reactants.
- **Catalyst Addition:** Add the catalytic amount of sodium hydroxide to the solution and stir until dissolved.
 - **Rationale:** The base deprotonates a small fraction of the diallylamine, increasing its nucleophilicity and accelerating the reaction rate.
- **Ethylene Oxide Addition:** Cool the reaction mixture to 0 °C using an ice bath. Add the solution of ethylene oxide dropwise via the dropping funnel over 30-60 minutes.
 - **Rationale:** The reaction is exothermic. Slow, cooled addition is critical to control the reaction temperature, preventing unwanted side reactions and ensuring safety, as ethylene oxide is highly reactive and has a low boiling point.
- **Reaction Progression:** After the addition is complete, allow the mixture to slowly warm to room temperature and stir for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- Rationale: Extended stirring ensures the reaction goes to completion. Chromatographic monitoring confirms the consumption of the starting material.
- Workup and Extraction: Once the reaction is complete, neutralize the catalyst with a dilute acid (e.g., 1 M HCl) and remove the bulk of the solvent under reduced pressure. Add deionized water to the residue and extract the aqueous phase three times with diethyl ether or ethyl acetate.
 - Rationale: Neutralization quenches the catalyst. Liquid-liquid extraction separates the desired organic product from inorganic salts and water-soluble impurities.
- Drying and Concentration: Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator.
 - Rationale: The brine wash removes residual water from the organic phase. The drying agent removes the final traces of water before solvent removal.
- Purification: Purify the crude product by vacuum distillation.
 - Rationale: Amino alcohols often have high boiling points and may decompose at atmospheric pressure. Vacuum distillation allows for purification at a lower temperature, preserving the integrity of the molecule.

Characterization

The identity and purity of the synthesized 2-(diallylamino)ethanol should be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR will confirm the molecular structure by showing characteristic peaks for the allyl, ethyl, and hydroxyl protons and carbons.
- Infrared (IR) Spectroscopy: Will show a broad O-H stretch (around 3300 cm^{-1}), C-H stretches (around $2800\text{-}3000\text{ cm}^{-1}$), a C=C stretch (around 1640 cm^{-1}), and a C-O stretch (around 1050 cm^{-1}).^[2]
- Mass Spectrometry (MS): Will confirm the molecular weight of 141.21 g/mol .^[2]

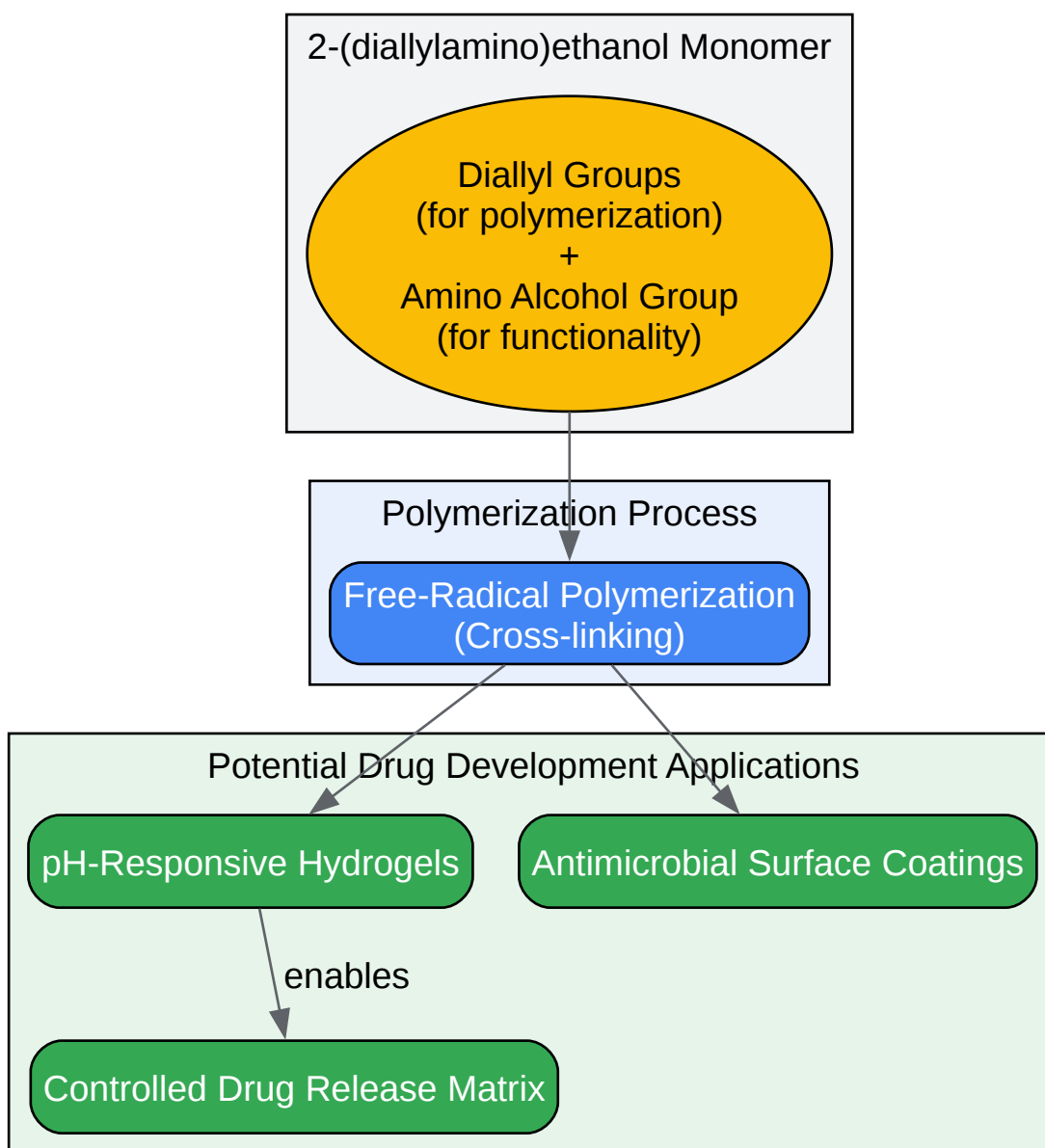
Applications in Research and Drug Development

The unique trifunctional nature of 2-(diallylamino)ethanol makes it a compelling molecule for various applications, particularly in creating functional materials for biomedical use.

Precursor for Polymer Synthesis

The two terminal alkene functionalities of the allyl groups are amenable to polymerization. This allows 2-(diallylamino)ethanol to be used as a monomer or a cross-linking agent in the synthesis of functional polymers.

- **Hydrogel Formation:** The diallyl groups can undergo free-radical polymerization to form cross-linked polymer networks. The inclusion of the hydrophilic amino alcohol moiety can create hydrogels. Such hydrogels, which are pH-responsive due to the tertiary amine, have potential applications in controlled drug delivery systems.^[4] The amine group will be protonated at low pH, causing the hydrogel to swell and release a loaded therapeutic agent.
- **Functional Coatings:** Polymers derived from this monomer can be used to create functional coatings for medical devices or implants. The tertiary amine can be quaternized to impart antimicrobial properties, while the hydroxyl group can be used for further surface modification.



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Sources

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- 3. CAS 17719-79-8 | 2-(Diallylamino)ethanol - Synblock [synblock.com]
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